

Long-term storage conditions for N-Acetylpenicillamine powder

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Compound of Interest

Compound Name: N-Acetylpenicillamine

Cat. No.: B142306

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Technical Support Center: N-Acetylpenicillamine Powder

This technical support center provides guidance on the long-term storage, stability, and handling of **N-Acetylpenicillamine** powder for research, scientific, and drug development applications.

Frequently Asked Questions (FAQs)

Q1: What are the ideal long-term storage conditions for **N-Acetylpenicillamine** powder?

For optimal long-term stability, **N-Acetylpenicillamine** powder should be stored at -20°C.^[1] One supplier suggests a stability of at least four years under these conditions.^[1] An alternative is storage at 4°C, preferably under an inert nitrogen atmosphere. To prevent degradation from moisture and oxidation, always keep the container tightly sealed in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.

Q2: Is **N-Acetylpenicillamine** powder sensitive to air and moisture?

Yes, **N-Acetylpenicillamine** is sensitive to both air and moisture. The thiol group in the molecule is susceptible to oxidation, which can lead to the formation of a disulfide dimer. The powder is also hygroscopic, meaning it can absorb moisture from the atmosphere. This can lead to clumping and may accelerate degradation. Therefore, it is crucial to handle the powder

in a controlled environment with low humidity and to reseal containers promptly and tightly after use.

Q3: How does the stability of **N-Acetylpenicillamine** compare to its S-nitroso derivative, SNAP?

N-Acetylpenicillamine is the parent compound and is generally more stable than its S-nitroso derivative, S-Nitroso-**N-acetylpenicillamine** (SNAP). SNAP is a nitric oxide (NO) donor and is known to decompose in the presence of light, heat, and certain metal ions to release NO. This decomposition process involves the cleavage of the S-N bond. In contrast, the primary degradation pathway for **N-Acetylpenicillamine** is the oxidation of its thiol group.

Q4: Can I store **N-Acetylpenicillamine** powder at room temperature?

While short-term storage at room temperature may be acceptable for immediate use, long-term storage at ambient temperatures is not recommended. Exposure to higher temperatures and humidity can accelerate the degradation of the powder, primarily through oxidation. For long-term preservation of its purity and efficacy, refrigerated or freezer storage is advised.

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Powder appears clumped or caked.	Moisture Absorption: The powder is hygroscopic and has likely been exposed to humid air.	Use a desiccator for storage. When handling, work in a low-humidity environment, such as a glove box with a controlled atmosphere. Ensure the container is always tightly sealed when not in use.
Inconsistent experimental results (e.g., lower than expected activity).	Degradation of the Compound: The N-Acetylpenicillamine may have degraded due to improper storage, leading to a lower concentration of the active thiol compound. The primary degradation product is the disulfide dimer.	Confirm the purity of the powder using an appropriate analytical method, such as HPLC, before use. Always use powder from a properly stored, tightly sealed container.
Difficulty in dissolving the powder.	Moisture-Induced Aggregation: Clumped powder due to moisture absorption will have a reduced surface area, making dissolution more difficult.	Before weighing, ensure the powder is free-flowing. If clumping is observed, gently break up the aggregates with a clean, dry spatula in a low-humidity environment.
Unexpected peaks in analytical chromatograms (e.g., HPLC, LC-MS).	Presence of Degradation Products: An additional peak may correspond to the N-Acetylpenicillamine disulfide dimer, formed via oxidation.	Analyze a reference standard of the disulfide dimer if available to confirm its retention time. To prevent further degradation, store the powder under inert gas (e.g., argon or nitrogen) and in a freezer.

Quantitative Stability Data

The following table summarizes the recommended storage conditions and stability data for **N-Acetylpenicillamine** powder.

Storage Temperature	Atmosphere	Reported Stability	Source
-20°C	Standard	≥ 4 years	[1]
4°C	Under Nitrogen	Recommended for safe storage	

Note: Stability is dependent on proper handling and storage in a tightly sealed container, protected from moisture and light.

Experimental Protocols

Protocol: Stability Assessment of N-Acetylpenicillamine Powder by HPLC

This protocol outlines a method to assess the long-term stability of **N-Acetylpenicillamine** powder by quantifying its purity and the formation of its primary degradation product, the disulfide dimer.

1. Objective: To determine the percentage of **N-Acetylpenicillamine** remaining and the percentage of the disulfide dimer formed over time under specific storage conditions.

2. Materials:

- **N-Acetylpenicillamine** powder (sample to be tested)
- **N-Acetylpenicillamine** reference standard
- **N-Acetylpenicillamine** disulfide reference standard (if available)
- HPLC-grade water
- HPLC-grade acetonitrile
- Formic acid
- Volumetric flasks

- Pipettes
- HPLC system with a UV detector and a C18 reversed-phase column

3. Sample Preparation:

- Accurately weigh a known amount of **N-Acetylpenicillamine** powder from the stability study sample.
- Dissolve the powder in a suitable solvent (e.g., a mixture of water and acetonitrile with 0.1% formic acid) in a volumetric flask to a known concentration (e.g., 1 mg/mL).
- Prepare a reference standard solution of **N-Acetylpenicillamine** at the same concentration.
- If available, prepare a reference standard solution of the disulfide dimer.

4. HPLC Method:

- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A linear gradient can be optimized, for example, starting with a high percentage of Mobile Phase A and gradually increasing the percentage of Mobile Phase B.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Detection Wavelength: UV detection at a wavelength where both **N-Acetylpenicillamine** and its disulfide dimer have adequate absorbance (e.g., 210 nm).
- Column Temperature: 30°C

5. Analysis:

- Inject the reference standard solutions to determine the retention times of **N-Acetylpenicillamine** and its disulfide dimer.
- Inject the sample solution from the stability study.
- Identify and integrate the peaks corresponding to **N-Acetylpenicillamine** and the disulfide dimer in the sample chromatogram.

6. Calculation: Calculate the percentage of **N-Acetylpenicillamine** remaining using the following formula:

$$\% \text{ Remaining} = (\text{Peak Area of } \mathbf{N\text{-}Acetylpenicillamine} \text{ in Sample} / \text{Peak Area of } \mathbf{N\text{-}Acetylpenicillamine} \text{ in Reference Standard}) \times 100$$

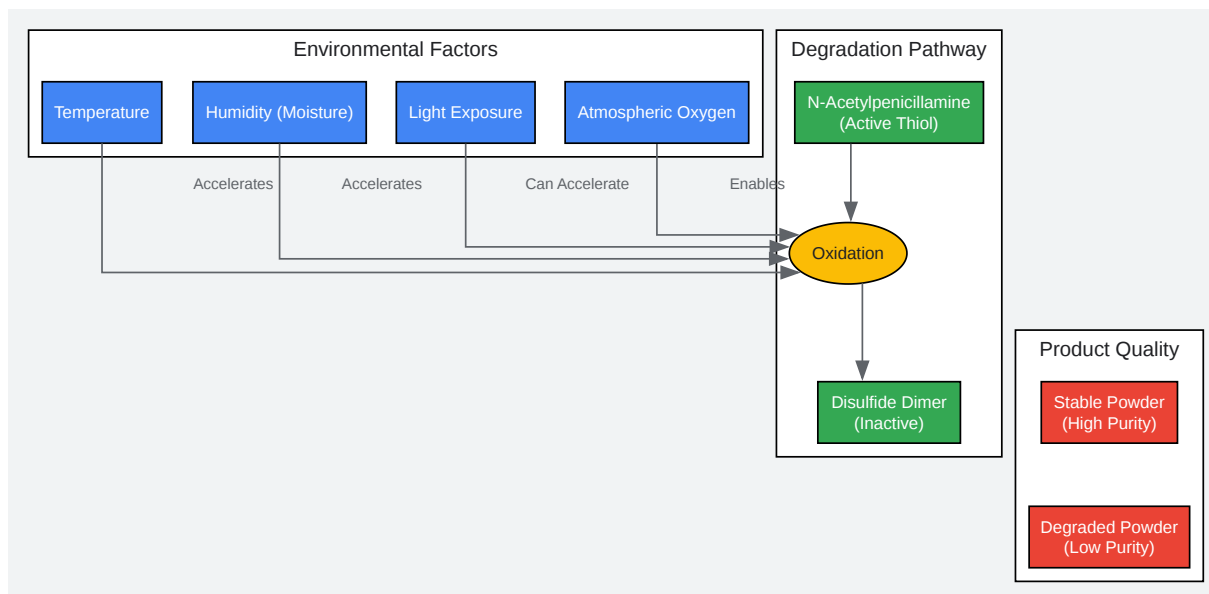
Calculate the percentage of the disulfide dimer formed (area percent method):

$$\% \text{ Disulfide Dimer} = (\text{Peak Area of Disulfide Dimer in Sample} / \text{Total Peak Area of All Components in Sample}) \times 100$$

7. Stability Study Design:

- Store aliquots of the **N-Acetylpenicillamine** powder under different conditions (e.g., -20°C, 4°C, 25°C/60% RH).
- Pull samples at predetermined time points (e.g., 0, 3, 6, 12, 24 months).
- Analyze the samples according to the protocol above to track the degradation profile over time.

Visualizations



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Caption: Factors influencing **N-Acetylpenicillamine** powder stability.

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References

- 1. caymanchem.com [caymanchem.com]
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